

Aderbasib early phase clinical trial results

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Aderbasib

CAS No.: 791828-58-5

Cat. No.: S547911

Get Quote

Drug Profile and Ongoing Clinical Trial

The table below summarizes the core information on **Aderbasib** and its one known active clinical trial.

Property	Description
Drug Type	Small molecule [1]
Mechanism of Action	Dual inhibitor of ADAM10 & ADAM17 (Disintegrin and Metalloproteinase domain-containing proteins) [1] [2]
Highest Phase	Discontinued (Phase 2) [1]
Active Trial (NCT04295759)	Phase I [3]
Trial Focus	Recurrent/Progressive High-Grade Glioma in pediatric patients (age 3-21) [3]
Primary Objectives	Safety, Tolerability, Maximum Tolerated Dose (MTD) recommendation, Pharmacokinetics [3]
Dosing Regimen	Oral, twice daily (BID) on days 1-28 of a 28-day cycle (for up to 26 cycles) [3]

Property	Description
Key Exploratory Biomarkers	ADAM10 inhibition of HER2 extracellular domain (serum) and Neuroligin-3 (cerebrospinal fluid) [3]

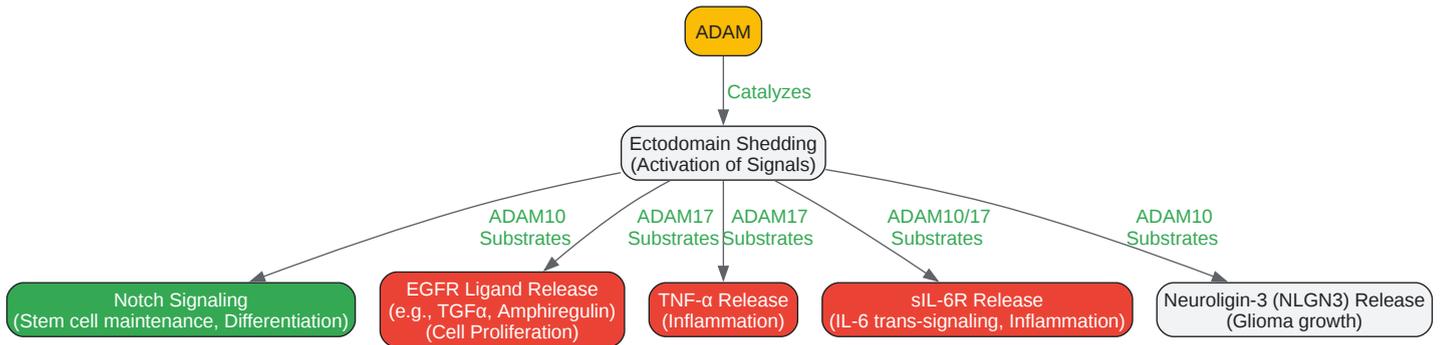
Experimental Protocol from Active Trial

The **PBTC-056** trial (NCT04295759) employs a detailed study design for evaluating **Aderbasib** in pediatric high-grade glioma [3].

- **Treatment Protocol:** Patients receive **Aderbasib** orally twice daily. Treatment cycles repeat every 28 days for up to 26 cycles in the absence of disease progression or unacceptable toxicity.
- **Dose Determination:** The trial is structured to estimate the Maximum Tolerated Dose (MTD) and recommend a Phase II dose (RP2D). Dosing is based on Body Surface Area (BSA), with specific BSA requirements for different dose levels (e.g., 120 mg/m²/dose and 80 mg/m²/dose).
- **Pharmacokinetic & Biomarker Analysis:** The protocol includes characterizing plasma and cerebrospinal fluid (CSF) pharmacokinetics. Exploratory analyses assess ADAM10 inhibition by measuring levels of the HER2 extracellular domain in serum and neuroligin-3 in CSF.
- **Efficacy Assessment:** A preliminary assessment of efficacy is conducted through objective response evaluation and overall survival analysis. Patients undergo magnetic resonance imaging (MRI) and X-ray imaging as part of this evaluation.
- **Key Eligibility Criteria:**
 - Diagnosis of recurrent/progressive high-grade glioma (including DIPG, DMG, glioblastoma, anaplastic astrocytoma).
 - Age between 3 and 21 years.
 - Measurable disease on MRI.
 - Adequate bone marrow, liver, and kidney function.

Mechanism of Action and Signaling Pathways

Aderbasib is an orally bioavailable inhibitor that targets the ADAM family of sheddases, primarily ADAM10 and ADAM17 [2]. These membrane-bound proteases cleave and release the extracellular domains of various transmembrane proteins. The diagram below illustrates the key signaling pathways mediated by ADAM10 and ADAM17 that are relevant to **Aderbasib**'s proposed mechanism of action.



[Click to download full resolution via product page](#)

This mechanism is crucial in cancer because these pathways drive tumor cell proliferation, survival, and interactions with the tumor micro-environment [4] [5] [6]. The exploratory biomarker analysis in the PBTC-056 trial directly investigates the inhibition of these pathways by measuring shed HER2 (an EGFR family member) and NLGN3 [3].

Interpretation and Further Research

- **Development Status:** **Aderbasib**'s development for earlier indications like breast cancer was discontinued [1]. Its investigation in high-grade glioma represents a potential application in a new setting.
- **Data Limitation:** The available information describes the trial's design and objectives but does not include results on efficacy, specific toxicity profiles, or successfully determined dosing. These data are anticipated upon the trial's completion and publication.
- **Suggested Next Steps:** To find results, you can directly monitor the **NCT04295759** record on ClinicalTrials.gov. Searching for published abstracts or manuscripts from the **Pediatric Brain Tumor Consortium (PBTC)** at scientific conferences would also be valuable.

[Need Custom Synthesis?](#)

Email: info@smolecule.com or [Request Quote Online](#).

References

1. Aderbasib - Drug Targets, Indications, Patents [synapse.patsnap.com]
2. aderbasib [mycancergenome.org]
3. Testing INCB007839 in Patients with Recurrent ... [georgiacancerinfo.org]
4. ADAM-Mediated Signalling Pathways in Gastrointestinal ... [pubmed.ncbi.nlm.nih.gov]
5. Recent Advances in ADAM17 Research: A Promising Target ... [pubmed.ncbi.nlm.nih.gov]
6. ADAM17 as a promising therapeutic target - PubMed Central [pubmed.ncbi.nlm.nih.gov]

To cite this document: Smolecule. [Aderbasib early phase clinical trial results]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b547911#aderbasib-early-phase-clinical-trial-results>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com